

# Didodecylphenol: A Comprehensive Technical Guide to its CAS Number and Safety Data

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## Compound of Interest

Compound Name: *Didodecylphenol*

Cat. No.: *B15345833*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical properties and safety information for **didodecylphenol**. The following sections detail its chemical identity, physicochemical properties, toxicological profile, and environmental impact. This document is intended to serve as a core resource for professionals working with this compound, offering readily accessible data and illustrative workflows for safety and handling.

## Chemical Identification and Properties

**Didodecylphenol** is a chemical compound that belongs to the alkylphenol family. It is characterized by a phenol ring substituted with two dodecyl groups. The specific isomer and the branched or linear nature of the dodecyl chains can vary, leading to different CAS numbers for related substances. The primary CAS number for the general **didodecylphenol** is provided below.

CAS Number: 25482-47-7<sup>[1]</sup>

## Physicochemical Properties

The physical and chemical properties of **didodecylphenol** are crucial for understanding its behavior in various experimental and environmental settings. These properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C30H54O	[1]
Molecular Weight	430.76 g/mol	[1]
Appearance	Viscous oily liquid at 20°C	[2]
Vapor Pressure	0.009 Pa at 20°C	[2]
Water Solubility	31 µg/L at 22°C (for main components); 2.1 mg/L (for bulk commercial material)	[2]
Log Octanol-Water Partition Coefficient (Log Kow)	7.14	[2]

## Safety and Toxicology

The safety profile of **didodecylphenol** is a critical consideration for its handling and use in research and development. The compound is classified as hazardous, with the potential to cause severe skin and eye damage and suspected reproductive toxicity.

## GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1C	Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	1	Causes serious eye damage
Reproductive Toxicity	1B/2	May damage fertility or the unborn child
Acute Aquatic Hazard	1	Very toxic to aquatic life
Chronic Aquatic Hazard	1	Very toxic to aquatic life with long lasting effects

Source:[3]

## Toxicological Data

The following table summarizes key toxicological endpoints for dodecylphenol and its branched isomers, which are often used as read-across data.

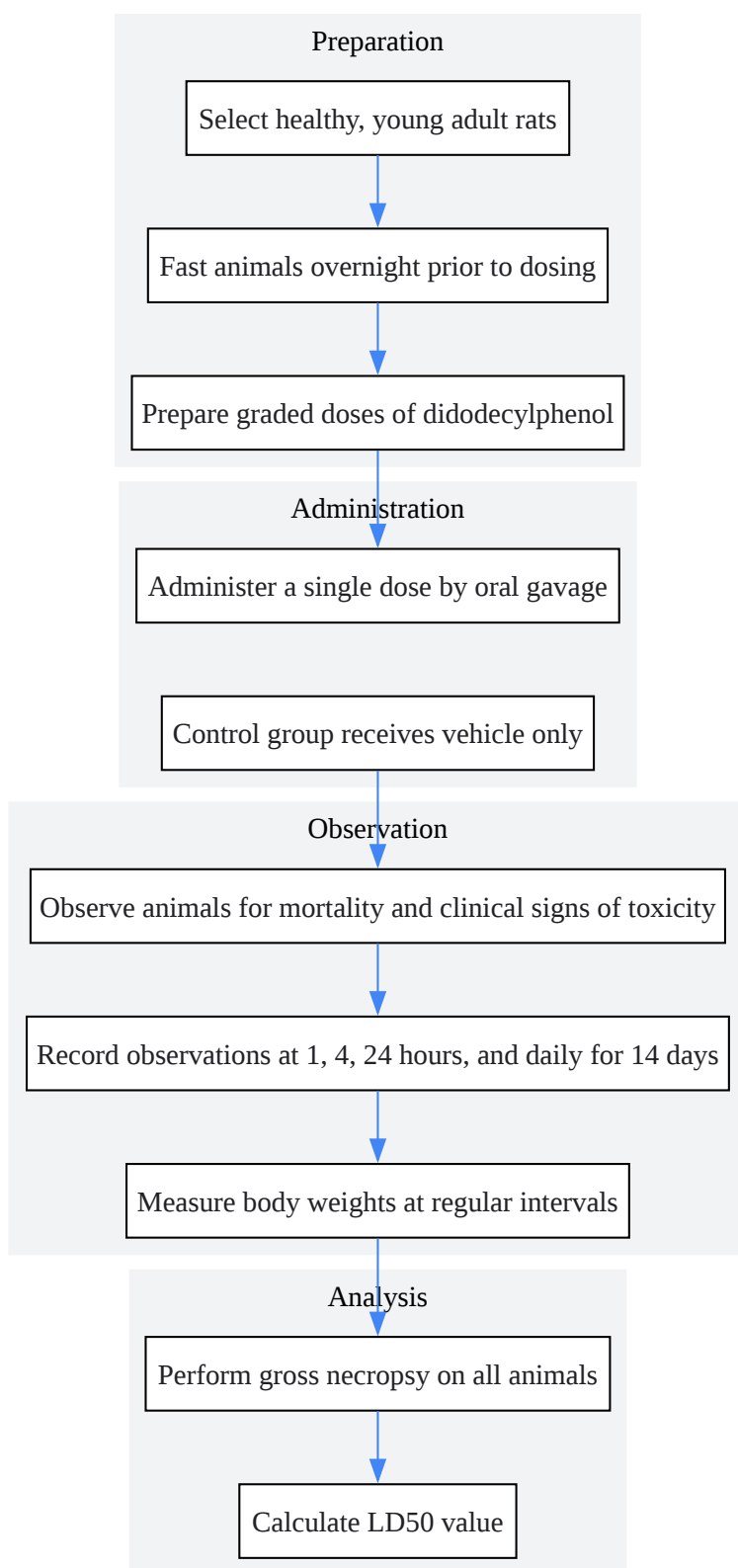
Endpoint	Species	Route	Value	Reference
Acute Oral Toxicity	Rat	Oral	LD50 > 2,000 mg/kg	[3]
Acute Dermal Toxicity	Rabbit	Dermal	LD50 > 2,000 mg/kg	[3][4]
Skin Irritation	Rabbit	Dermal	Corrosive	[3][4]
Eye Irritation	Rabbit	Ocular	Corrosive	[3][4]

## Experimental Protocols

Detailed experimental protocols for toxicological and environmental fate studies are often based on standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD). The following are representative methodologies for key experiments.

### Acute Oral Toxicity (Representative Protocol based on OECD Guideline 401)

This protocol outlines the general procedure for determining the acute oral toxicity of a substance.

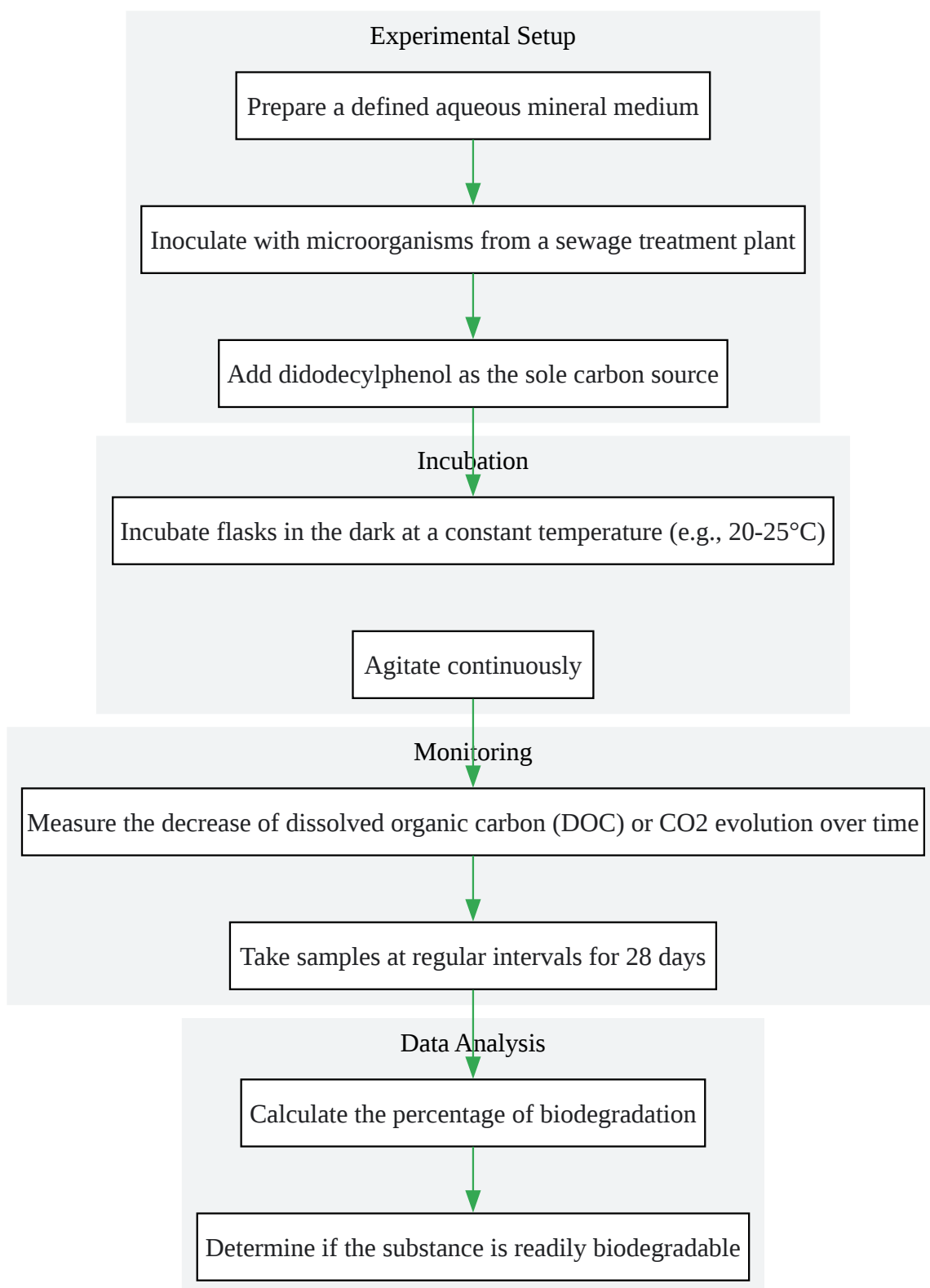


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### *Acute Oral Toxicity Testing Workflow*

## Environmental Fate: Biodegradation (Representative Protocol)

This workflow illustrates the steps in assessing the biodegradability of **didodecylphenol** in an aquatic environment.



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*Aquatic Biodegradation Testing Workflow*

## Environmental Fate and Ecotoxicity

**Didodecylphenol** is not readily biodegradable and has the potential to persist in the environment, particularly in soil and sediment.<sup>[2]</sup> It is also very toxic to aquatic life with long-lasting effects.

### Environmental Fate Data

Parameter	Value	Reference
Biodegradation	Not readily or inherently biodegradable	<sup>[2]</sup>
Bioaccumulation	Fish bioconcentration factor (BCF) = 823	<sup>[2]</sup>
Environmental Distribution	Expected to partition mainly to soil and sediment	<sup>[2]</sup>

### Ecotoxicity Data

Endpoint	Species	Value	Reference
Acute Aquatic Toxicity	-	Very toxic to aquatic organisms	<sup>[2]</sup> <sup>[3]</sup>
Predicted No-Effect Concentration (PNEC)	Freshwater aquatic organisms	0.04 µg/L	<sup>[2]</sup>

## Handling and Safety Precautions

Due to its hazardous properties, strict safety measures must be followed when handling **didodecylphenol**.

### Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber), and a lab coat or coveralls.

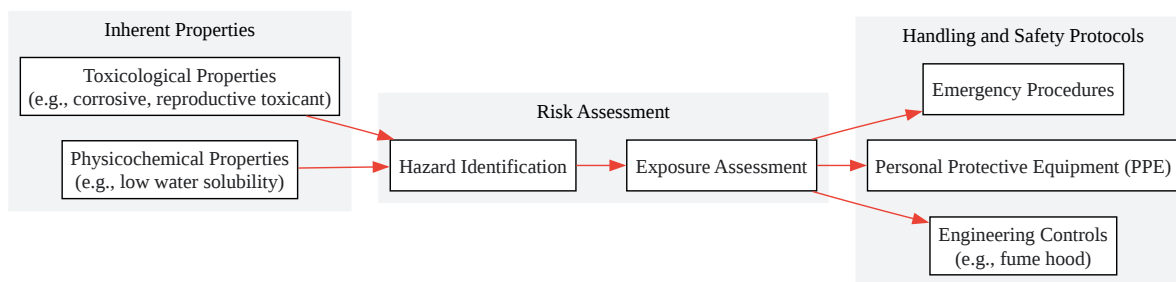
- Respiratory Protection: In case of insufficient ventilation, wear a suitable respiratory mask.

## First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- In Case of Skin Contact: Immediately remove all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Seek immediate medical attention.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Logical Relationship of Safety Data and Handling Procedures

The following diagram illustrates the logical flow from the inherent properties of **didodecylphenol** to the required safety and handling protocols.



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